

In-Depth Technical Guide to the Solubility Characteristics of Amino-PEG20-acid

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Compound of Interest

Compound Name: Amino-PEG20-acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Amino-PEG20-acid**, a heterobifunctional linker molecule increasingly utilized in bioconjugation, drug delivery, and the development of therapeutics such as Proteolysis Targeting Chimeras (PROTACs). Understanding the solubility of this polyethylene glycol (PEG) derivative is critical for its effective application in both aqueous and organic media during synthesis, purification, and formulation.

Core Solubility Profile

Amino-PEG20-acid is characterized by its hydrophilic polyethylene glycol (PEG) spacer, which significantly enhances its solubility in aqueous media^[1]. The molecule possesses a terminal primary amine and a carboxylic acid group, allowing for versatile conjugation strategies. Its solubility is a key attribute, facilitating its use in biological systems and a variety of reaction conditions. The PEG20 chain, in particular, offers a balance of hydrophilicity, extended spacing, and flexibility, enabling its use in both aqueous and organic environments for bioconjugation and material modification.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility characteristics of **Amino-PEG20-acid** and related PEGylated compounds. While specific quantitative data for **Amino-PEG20-acid** in all

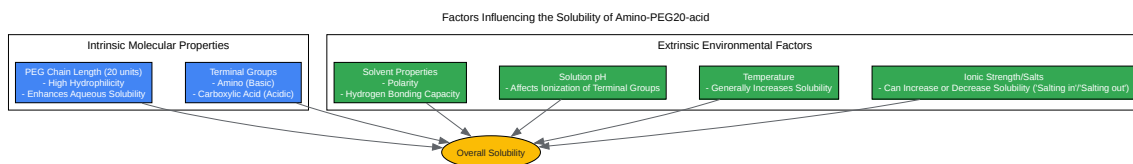
solvents is not extensively published, the available information, supplemented with data from similar compounds, provides a strong predictive framework.

| Solvent/System | Solubility of Amino-PEG20-acid | Solubility of Structurally Related PEG Compounds | Key Considerations |
|---------------------------------|--------------------------------|--|---|
| Aqueous Solutions | | | |
| Water | Water-soluble[1] | Amino-PEG8-acid is soluble in water. Amino acid-PEGylated resveratrol conjugates exhibit solubility over 900 mg/mL[2]. | The long, hydrophilic PEG20 chain is the primary driver of high aqueous solubility. The terminal amine and carboxylic acid groups can ionize depending on the pH, further influencing solubility. |
| Phosphate-Buffered Saline (PBS) | Expected to be highly soluble | Not explicitly found, but high solubility is anticipated due to its water-soluble nature. | The ionic strength and pH of the buffer can influence the solubility of the terminal functional groups. |
| Organic Solvents | | | |
| Dimethyl Sulfoxide (DMSO) | 10 mM | Amino-PEG8-acid is soluble in DMSO. | The high polarity of DMSO makes it an effective solvent for this polar molecule. |
| Dichloromethane (DCM) | Soluble | Amino-PEG8-acid is soluble in DCM. | Offers good solubility for reactions and purifications in a less polar environment than DMSO. |

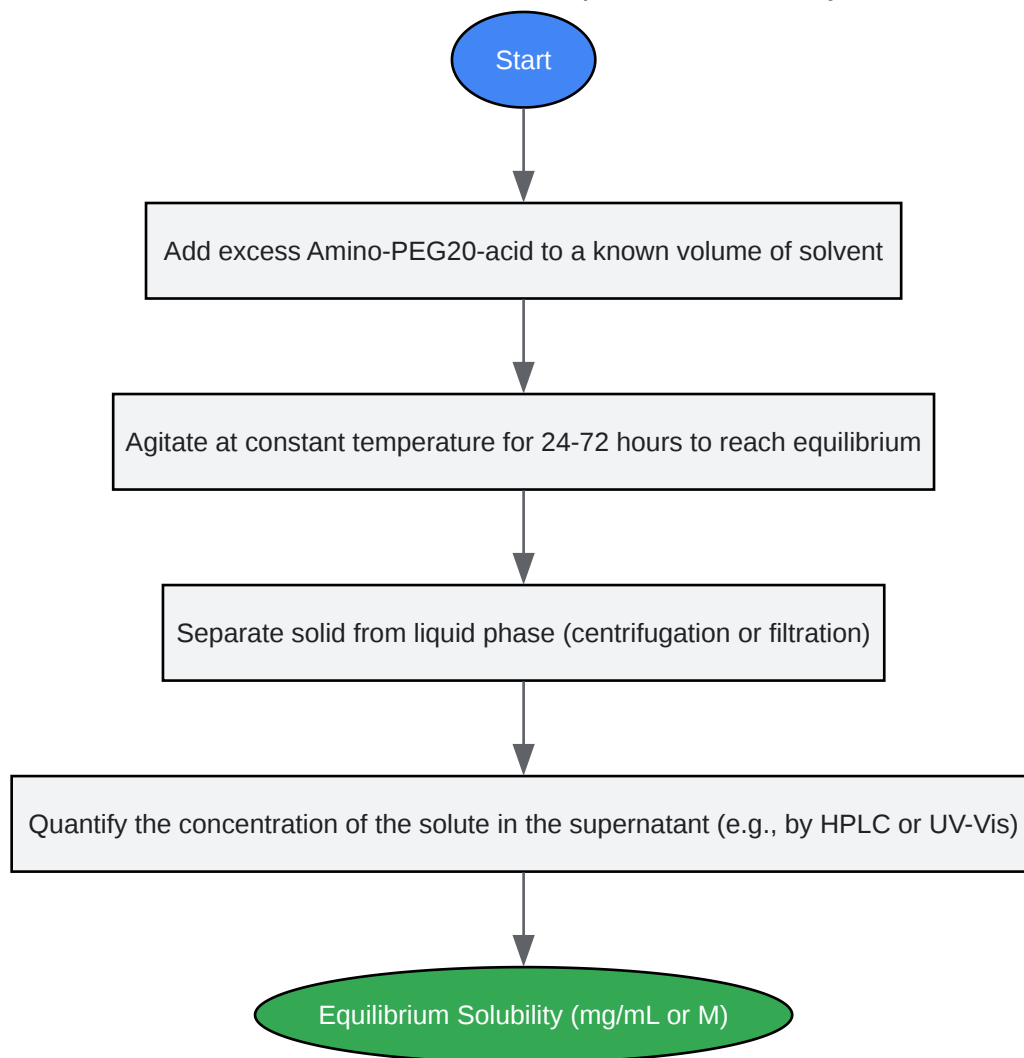
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|------------------------------------|--------------|---|---|
| Dimethylformamide (DMF) | Soluble | Amino-PEG8-acid is soluble in DMF. | Another polar aprotic solvent suitable for dissolving Amino-PEG20-acid. |
| Alcohols (e.g., Methanol, Ethanol) | Less soluble | Generally less soluble compared to more polar aprotic solvents. | The hydrogen bonding capabilities of alcohols can interact with the PEG chain, but overall solubility may be lower than in DMSO or DMF. |
| Toluene | Less soluble | Generally less soluble. | As a non-polar solvent, toluene is not ideal for dissolving the highly polar Amino-PEG20-acid. |
| Chloroform | Soluble | General PEG compounds are soluble in chloroform. | Provides a non-polar, aprotic environment where solubility is still achievable. |

Factors Influencing Solubility

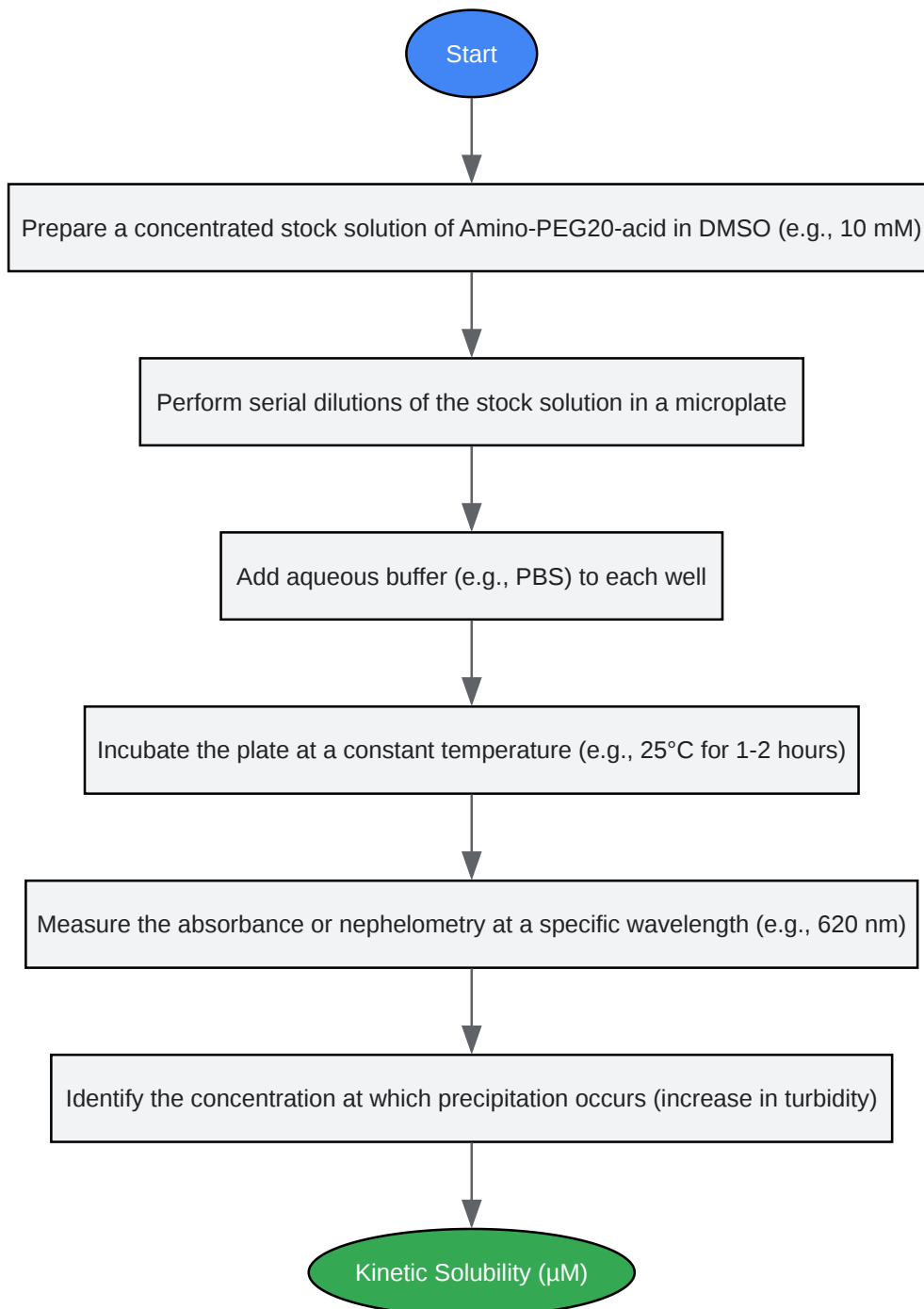
The solubility of **Amino-PEG20-acid** is governed by several physicochemical factors. A conceptual understanding of these factors is crucial for optimizing its use in various applications.



Shake-Flask Method for Equilibrium Solubility



Turbidimetric Assay for Kinetic Solubility

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References

- 1. Amino-PEG20-acid, 1952360-93-8 | BroadPharm [broadpharm.com]
- 2. Amino acid-PEGylated resveratrol and its influence on solubility and the controlled release behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
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